

VP-4509 chemical structure and properties

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Compound of Interest

Compound Name: VP-4509

Cat. No.: B1583225

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VP-4509: An In-depth Technical Guide

An examination of the available data reveals that "VP-4509" does not correspond to a publicly documented chemical compound. The identifier is primarily associated with a specific grade of ferritic stainless steel, designated as 1.4509 or AISI 441. This guide, therefore, provides a comprehensive overview of the properties and applications of this stainless steel alloy.

Physicochemical Properties

The key characteristics of 1.4509 stainless steel are its corrosion resistance and performance at high temperatures. It is a titanium and niobium-stabilized 17% chromium ferritic stainless steel.^[1]

Table 1: Chemical Composition of 1.4509 (AISI 441) Stainless Steel

Element	Typical Values (%)
Carbon (C)	≤ 0.03
Silicon (Si)	≤ 1.00
Manganese (Mn)	≤ 1.00
Phosphorus (P)	≤ 0.04
Sulfur (S)	0.01
Nitrogen (N)	0.013
Chromium (Cr)	17.65
Niobium (Nb)	0.04
Titanium (Ti)	0.15

Data sourced from Aperam and METALCOR datasheets.[\[1\]](#)[\[2\]](#)

Table 2: Mechanical and Physical Properties of 1.4509 (AISI 441) Stainless Steel

Property	Value
Weldability	Good
Formability	Good
Resistance to Pitting Corrosion	Good
High-Temperature Oxidation Resistance	Up to 950°C
Thermal Conductivity	Higher than austenitic grades
Coefficient of Thermal Expansion	Lower than austenitic grades

Properties as described by Aperam.[\[1\]](#)

Experimental Protocols

The characterization of stainless steel grades like 1.4509 involves a suite of standardized materials testing protocols.

1. **Chemical Analysis:** The elemental composition of the alloy is determined using techniques such as spark optical emission spectrometry (OES) or X-ray fluorescence (XRF). These methods provide a quantitative breakdown of the constituent elements, ensuring the material meets the specified grade requirements.

2. **Mechanical Testing:**

- **Tensile Testing:** Performed according to standards like ASTM E8/E8M, this test measures the material's yield strength, ultimate tensile strength, and elongation, providing insights into its ductility and strength.
- **Hardness Testing:** Methods such as Rockwell or Vickers hardness testing are employed to determine the material's resistance to localized plastic deformation.

3. **Corrosion Resistance Testing:**

- **Pitting Corrosion Resistance:** Evaluated using electrochemical tests like potentiodynamic polarization, often in a chloride-containing environment, to determine the pitting potential.
- **Stress Corrosion Cracking Resistance:** Assessed by subjecting a stressed sample to a corrosive environment over time to determine its susceptibility to this failure mechanism. 1.4509 is noted for its good resistance to stress corrosion cracking.[\[2\]](#)

4. **High-Temperature Oxidation Testing:** Samples are exposed to elevated temperatures in a controlled atmosphere for extended periods. The weight gain due to the formation of an oxide layer is measured to quantify the material's resistance to oxidation.

Fabrication and Processing

Welding: 1.4509 stainless steel exhibits good weldability.[\[1\]](#) Common welding processes for this grade include:

- TIG (Tungsten Inert Gas) Welding
- MAG (Metal Active Gas) Welding

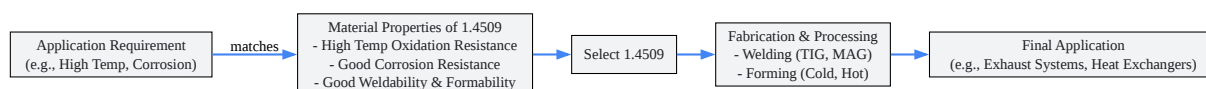
- Arc Welding (E)[3]

Forming:

- Cold Forming: Readily achievable, though sharp bends parallel to the rolling direction should be avoided.[3] For larger thicknesses or higher degrees of deformation, preheating to 200-400°C is recommended.[3]
- Hot Forming: Can be performed at temperatures between 700 and 900°C.[3] It is crucial to remove any resulting annealing colors or scaling through pickling, grinding, or sandblasting to restore corrosion resistance.[3] Only iron-free tools should be used for these processes.[3]

Logical Workflow for Material Selection

The decision to use 1.4509 stainless steel in a specific application typically follows a logical progression based on its inherent properties.



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Caption: Logical workflow for selecting 1.4509 stainless steel.

Applications

The combination of high-temperature resistance, good corrosion resistance, and formability makes 1.4509 suitable for a range of applications, including:

- Automotive exhaust systems
- Heat exchangers
- Domestic boiler burners and fume pipes[1]

- Catering equipment and kitchen cladding[1]
- Architectural profiles, fascias, and panels[1]

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